Structure-Activity Relationship (SAR) of N-phenyl pyridone derivatives

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Compound of Interest

Compound Name:	*2,6-Dimethyl-1-phenylpyridin-4-one*
CAS No.:	*22192-08-1*
Cat. No.:	*B3032550*

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Advanced SAR Guide: N-Phenyl Pyridone Derivatives

Executive Summary: Beyond Pirfenidone

Pirfenidone (PFD), a 5-methyl-1-phenyl-2(1H)-pyridone, was the first approved antifibrotic drug for Idiopathic Pulmonary Fibrosis (IPF).[1][2] While effective, its clinical utility is hampered by a short half-life (

h) and high dosage requirements (up to 2403 mg/day), primarily due to rapid hepatic oxidation of the C5-methyl group into an inactive carboxylic acid metabolite.

This guide analyzes the Structure-Activity Relationship (SAR) of next-generation N-phenyl pyridone derivatives designed to overcome these metabolic liabilities while enhancing potency against key fibrotic drivers like TGF-

and TNF-

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. We objectively compare PFD against three evolved classes: Fluorofenidone (AKF-PD), Amide-linked derivatives (YZQ series), and Fused-ring analogs (Tetrahydroquinolines).

Structural Evolution & SAR Logic

The SAR of N-phenyl pyridones revolves around three critical vectors: the N-phenyl ring (metabolic stability/binding affinity), the C5-position (metabolic soft spot), and the Pyridone core (scaffold geometry).

Visualizing the SAR Vector

The following diagram illustrates the core scaffold and the strategic modification zones utilized in recent medicinal chemistry campaigns.

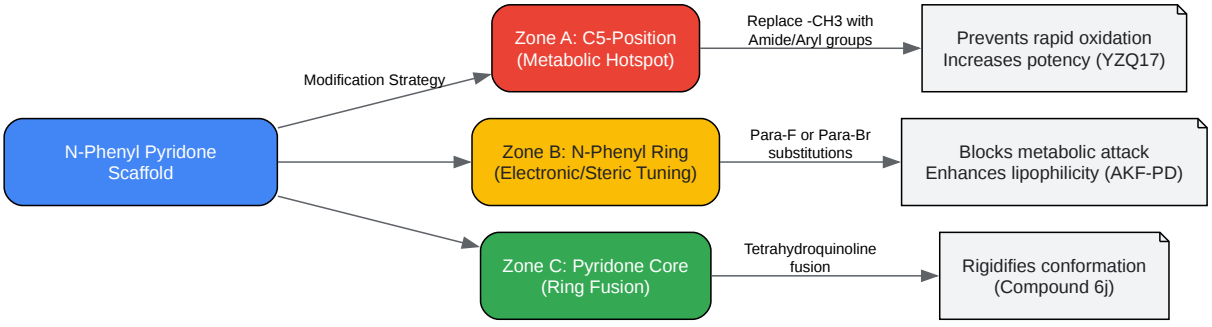

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Figure 1: Strategic modification zones on the N-phenyl pyridone scaffold. Zone A targets half-life extension; Zone B modulates binding affinity.

Detailed SAR Analysis

Zone A: The C5-Methyl "Soft Spot"

- Problem: In PFD, the C5-methyl is rapidly oxidized by CYP450 enzymes to a carboxylic acid (

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h).

- Solution (YZQ Series): Replacing the methyl group with a stable amide linker connected to a hydrophobic moiety (e.g., YZQ17) prevents this oxidation.
- Outcome: YZQ17 exhibits 100-fold higher potency than PFD in inhibiting NIH3T3 fibroblast proliferation.[3] The amide bond also introduces new hydrogen-bonding interactions within the binding pocket of targets like p38 MAPK.

Zone B: N-Phenyl Substitutions

- Electronic Effects: Electron-withdrawing groups (EWGs) like Fluorine or Bromine at the para-position (4'-position) significantly enhance activity compared to ortho- or meta-substitutions.
- Example (AKF-PD): Introduction of a Fluorine atom (Fluorofenidone) improves metabolic stability and antifibrotic potency (

  ~0.48 mM vs 0.61 mM for PFD).
- Example (Compound 6j): A 4'-Bromo substitution on the phenyl ring, combined with a fused ring system, resulted in a compound 13x more potent than AKF-PD.[1]

Zone C: Ring Fusion

- Strategy: Fusing a saturated ring to the pyridone (forming a tetrahydroquinoline-2-one) restricts conformational freedom.
- Outcome: This rigidification often leads to higher selectivity. Compound 6j (a tetrahydroquinoline derivative) showed superior inhibition of TGF-

  1 induced proliferation compared to the flexible PFD.

Comparative Performance Guide

The following table synthesizes experimental data from head-to-head studies comparing Pirfenidone with its advanced analogs.

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Feature	Pirfenidone (PFD)	Fluorofenidone (AKF-PD)	YZQ17 (Amide Analog)	Compound 6j (Fused Ring)
Structure Class	5-methyl-N-phenylpyridone	N-(3-fluorophenyl) analog	5-amide-N-phenylpyridone	N-(4-bromophenyl) quinolinone
Primary Target	TGF- , p38 MAPK, TNF-	Similar profile to PFD	TGF- /Smad2/3	TGF- 1 induced proliferation
IC50 (NIH3T3 Proliferation)	~1.4 - 4.2 mM	~0.48 mM	0.14 mM (Best in Class)	0.3 mM
Potency Ratio	1x (Baseline)	~3-8x vs PFD	~100x vs PFD	~13x vs AKF-PD
Metabolic Stability	Low (Rapid Oxidation)	Moderate (F-block)	High (Amide stability)	High
Key Advantage	Clinically Validated	Better Half-life	Superior Potency	High Selectivity
Key Limitation	High Dose (GI Side effects)	Photosensitivity risk	Preclinical stage	Synthesis complexity

Data Sources: Compiled from comparative studies involving NIH3T3 fibroblast assays and TGF-

inhibition models [1, 2, 4].

Mechanistic Validation (Pathway Analysis)

To validate the efficacy of these derivatives, researchers must assess their impact on the TGF-

/Smad signaling cascade, the primary driver of fibrosis.

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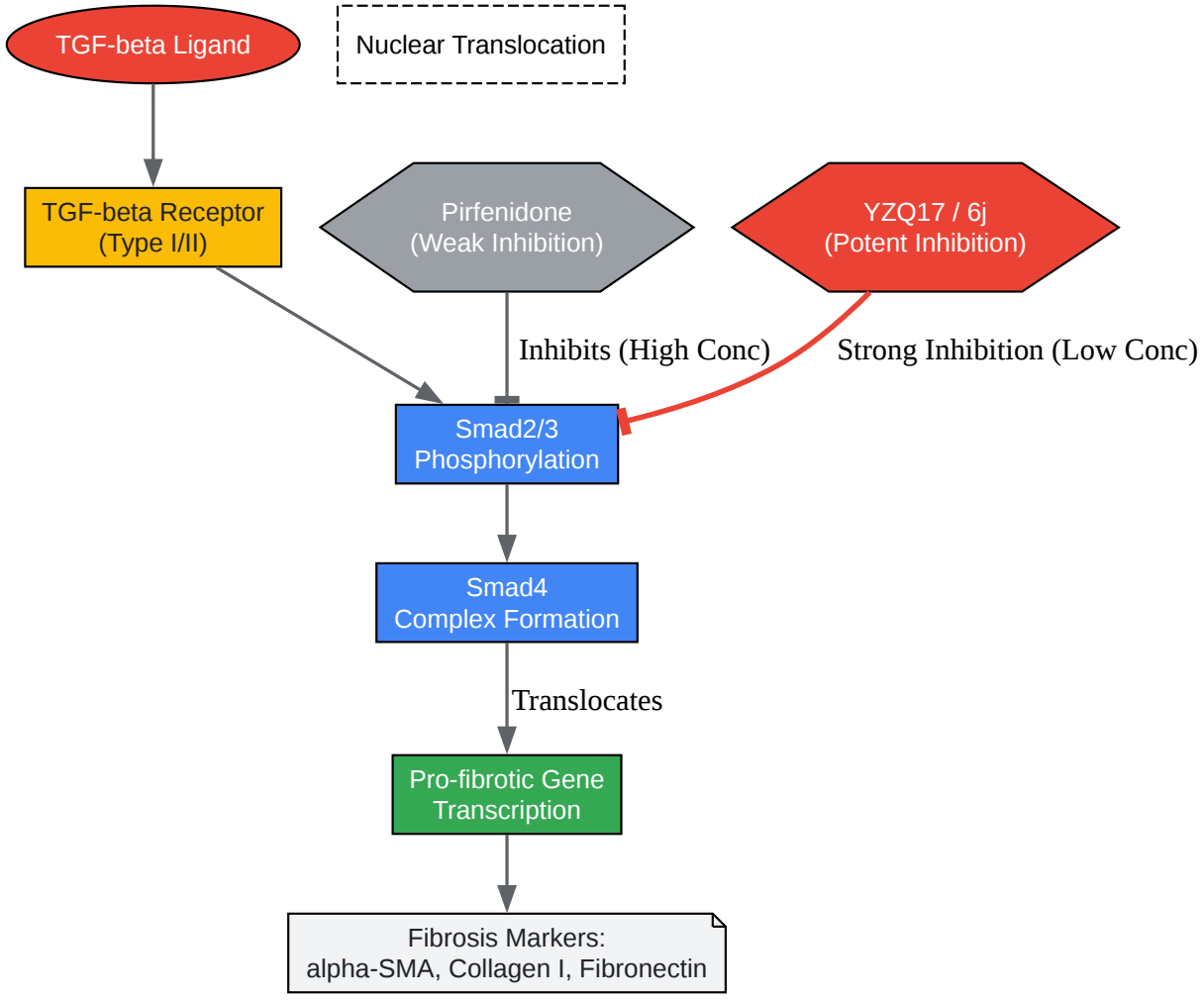

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Figure 2: Mechanism of Action. Advanced derivatives like YZQ17 block Smad2/3 phosphorylation more potently than PFD, halting collagen synthesis.

Experimental Protocols

For researchers aiming to replicate these findings or screen new derivatives, the following protocols are established standards.

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Protocol A: Synthesis of Amide-Linked Derivatives (YZQ Type)

Objective: Replace C5-methyl with an amide linker.[2]

- Starting Material: Begin with 5-carboxy-1-phenyl-2(1H)-pyridone (obtained via oxidation of PFD or de novo synthesis).
- Activation: Dissolve starting material in dry DCM. Add EDCI (1.2 eq) and HOBt (1.2 eq) to activate the carboxylic acid. Stir at

  for 30 min.
- Coupling: Add the appropriate amine (e.g., aniline derivative) and a base (TEA or DIPEA).
- Reaction: Stir at room temperature for 12–24h. Monitor via TLC.
- Purification: Wash with 1N HCl and saturated

  . Recrystallize from Ethanol/Water.
  - Validation: Confirm structure via

    -NMR and HRMS.

Protocol B: NIH3T3 Cell Proliferation & Anti-Fibrosis Assay

Objective: Determine

and antifibrotic efficacy.[1]

- Cell Culture: Culture NIH3T3 fibroblasts in DMEM + 10% FBS.
- Induction: Starve cells (0.5% FBS) for 24h, then treat with TGF-

  1 (5 ng/mL) to induce fibrotic phenotype.
- Treatment: Add test compounds (0.1

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M) dissolved in DMSO (<0.1% final conc). Include PFD as positive control.

- Readout (Viability): After 48h, add MTT or CCK-8 reagent. Incubate 4h. Measure absorbance at 450/570 nm.
- Readout (Fibrosis Markers): Lyse replicate wells. Perform Western Blot for

  -SMA and Collagen I.

  - Success Metric: A potent derivative should reduce

    -SMA expression by >50% at concentrations

    .

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